

Proper Disposal Procedures: Ethyl 2-fluoro-3-hydroxybenzoate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ethyl 2-fluoro-3-hydroxybenzoate

CAS No.: 105836-28-0

Cat. No.: B168441

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Technical Guidance for Laboratory & Safety Professionals

Executive Summary: The "Halogen Rule"

Immediate Action Required: **Ethyl 2-fluoro-3-hydroxybenzoate** (CAS 105836-28-0) contains a fluorine atom on the aromatic ring. Do not dispose of this compound in standard organic waste streams.[1] It must be segregated into Halogenated Waste channels.

Failure to segregate fluorinated compounds can damage standard thermal oxidizers (incinerators) due to the generation of Hydrogen Fluoride (HF) gas during combustion, leading to regulatory non-compliance and infrastructure corrosion.[2]

Chemical Safety Profile & Hazard Identification

Before initiating disposal, the researcher must validate the material's state.[2] This compound is typically a solid intermediate used in medicinal chemistry (e.g., kinase inhibitor synthesis).[2]

| Parameter | Data | Operational Implication |
|-------------------|---|---|
| CAS Number | 105836-28-0 | Use for waste manifest verification. |
| Physical State | Solid (Crystalline) | Requires solid waste containment unless dissolved. |
| Molecular Formula | C ₉ H ₉ FO ₃ | Fluorine content dictates disposal path. |
| Key GHS Hazards | H315 (Skin), H319 (Eye), H335 (Resp) | Standard PPE (Nitrile gloves, goggles) is mandatory.[2] |
| Flash Point | >93°C (Estimated) | Combustible. Keep away from strong oxidizers.[3] |
| Reactivity | Stable Ester/Phenol | Avoid mixing with strong bases (hydrolysis risk). |

The Disposal Logic: Why Segregation Matters

As a Senior Application Scientist, I emphasize that "compliance" is a byproduct of understanding chemical reactivity.

- Thermal Decomposition: When **Ethyl 2-fluoro-3-hydroxybenzoate** is incinerated, the carbon-fluorine bond breaks.[2]
 - Reaction:

(Hydrogen Fluoride)
- Infrastructure Risk: Standard catalytic oxidizers are designed for C/H/O/N compounds. HF gas is highly corrosive to the ceramic and metal components of these units.
- The Solution: By tagging this waste as "Halogenated," waste management facilities route it to specialized high-temperature incinerators equipped with alkaline scrubbers that neutralize the HF before it exits the flue.

Step-by-Step Disposal Protocols

Workflow A: Solid Waste (Pure Compound)

Applicable for expired shelf stock or solid reaction byproducts.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk during transport.
- Transfer: Transfer the solid using a chemically resistant spatula. Avoid dust generation.[4][5]
- Labeling (Critical):
 - Primary Tag: "Hazardous Waste - Solid."
 - Constituents: "**Ethyl 2-fluoro-3-hydroxybenzoate.**"[6][7]
 - Hazard Checkbox: Mark "Toxic" and "Halogenated."
- Sealing: Ensure the cap is Tightly closed. Wipe the exterior with a damp tissue (dispose of tissue as solid waste).

Workflow B: Liquid Waste (Reaction Mixtures/Mother Liquor)

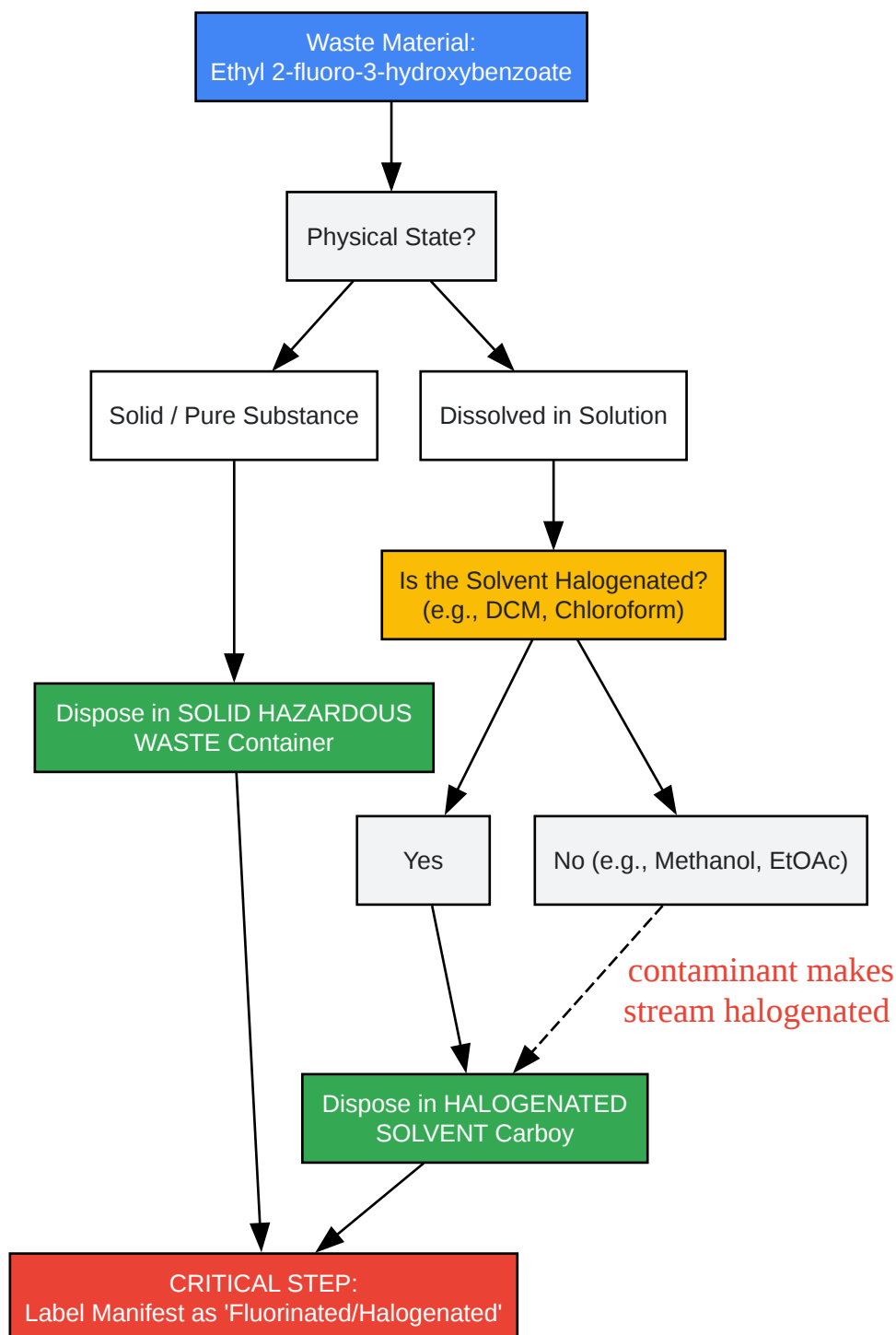
Applicable if the compound is dissolved in solvents like Ethyl Acetate, DCM, or DMSO.[2]

- Solvent Assessment:
 - If dissolved in Dichloromethane (DCM): The stream is already Halogenated.
 - If dissolved in Ethyl Acetate/Methanol: The addition of the fluorinated solute converts the entire mixture to "Halogenated Waste."
- Segregation: Pour into the Halogenated Organic Solvent carboy (typically red or yellow tagged in many labs).
- Prohibition: NEVER pour aqueous solutions of this compound down the sink. Phenolic esters can be toxic to aquatic life (H401/H412).

Visual Decision Matrices

Diagram 1: Waste Stream Decision Tree

This logic flow ensures the compound never enters a non-compliant waste stream.



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Caption: Decision matrix for segregating fluorinated benzoate waste based on physical state and solvent composition.

Diagram 2: Emergency Spill Response

Immediate actions for bench-scale spills.



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Caption: Operational workflow for containing and cleaning up minor laboratory spills of fluorinated esters.

Regulatory Compliance (RCRA Context)

While **Ethyl 2-fluoro-3-hydroxybenzoate** is not explicitly listed on the EPA RCRA "P" or "U" lists, it is regulated under the "Cradle-to-Grave" principle.[2]

- Waste Classification: If discarded, it may not meet the definition of a listed hazardous waste, but it must be treated as Characteristic Waste if it exhibits toxicity or if the generator determines it presents a hazard (Precautionary Principle).[2]
- EPA Waste Code Recommendation:
 - If mixed with halogenated solvents (DCM, etc.): F001/F002.[2]
 - If pure: Label clearly as non-RCRA Regulated unless local regulations specify otherwise, but always manage as hazardous chemical waste due to the fluorine content.[2]

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. [\[Link\]](#)

- U.S. Environmental Protection Agency (EPA). (2024). Criteria for the Definition of Solid Waste and Solid and Hazardous Waste Exclusions. [[Link](#)]
- American Chemical Society (ACS). (2023). Chemical Safety in the Laboratory. [[Link](#)]
- PubChem. (2024). **Ethyl 2-fluoro-3-hydroxybenzoate** Compound Summary. [[Link](#)](Note: Search via CAS 105836-28-0 for specific derivative data).[2]

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Sources

- 1. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 2. Waste Code [rcrainfo.epa.gov]
- 3. synquestlabs.com [synquestlabs.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. Ethyl 2-fluoro-3-hydroxy-5-nitrobenzoate|BLD Pharm [bldpharm.com]
- 7. amfluoro.com [amfluoro.com]
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